

Personal protective equipment for handling Balinatunfib

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Compound of Interest

Compound Name: *Balinatunfib*

Cat. No.: *B15581769*

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Essential Safety and Handling Guide for Balinatunfib

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This document provides critical safety and logistical information for the handling and disposal of **Balinatunfib**, an orally active inhibitor of TNFR1 signaling.^[1] Researchers, scientists, and drug development professionals must adhere to these guidelines to ensure personal safety and the proper management of this research compound. As a potent, biologically active small molecule, **Balinatunfib** should be handled with a high degree of caution.

Physicochemical Data

A summary of the key physicochemical properties of **Balinatunfib** is provided below.

Property	Value
Molecular Formula	C27H24F2N6O2[2]
Molecular Weight	502.52[3]
Appearance	Solid, white to off-white[1]
CAS Number	2248726-53-4[1]
Solubility	Soluble in DMSO (116.67 mg/mL)[4]
Storage (Solid)	-20°C (3 years), 4°C (2 years)[4]
Storage (In Solvent)	-80°C (6 months), -20°C (1 month)[4]

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **Balinatunfib** is not readily available, the following PPE recommendations are based on best practices for handling potent, small-molecule kinase inhibitors.[5][6] A multi-layered approach to PPE is mandatory.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Dedicated, disposable, or non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood. [5]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood. [5]
In Vitro Assays (e.g., Cell Culture)	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet. [5]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan: Step-by-Step Guidance

A systematic approach is essential for minimizing exposure and ensuring the integrity of **Balinatunfib**.

Receiving and Storage

- Upon receipt, immediately inspect the container for any signs of damage or leakage.
- Verify the recommended storage conditions on the product vial or datasheet.
- Store **Balinatunfib** in a clearly labeled, designated, and secure location, away from incompatible materials. For long-term storage, -20°C is recommended for the solid form.[\[4\]](#)
[\[7\]](#)

Handling and Experimental Use

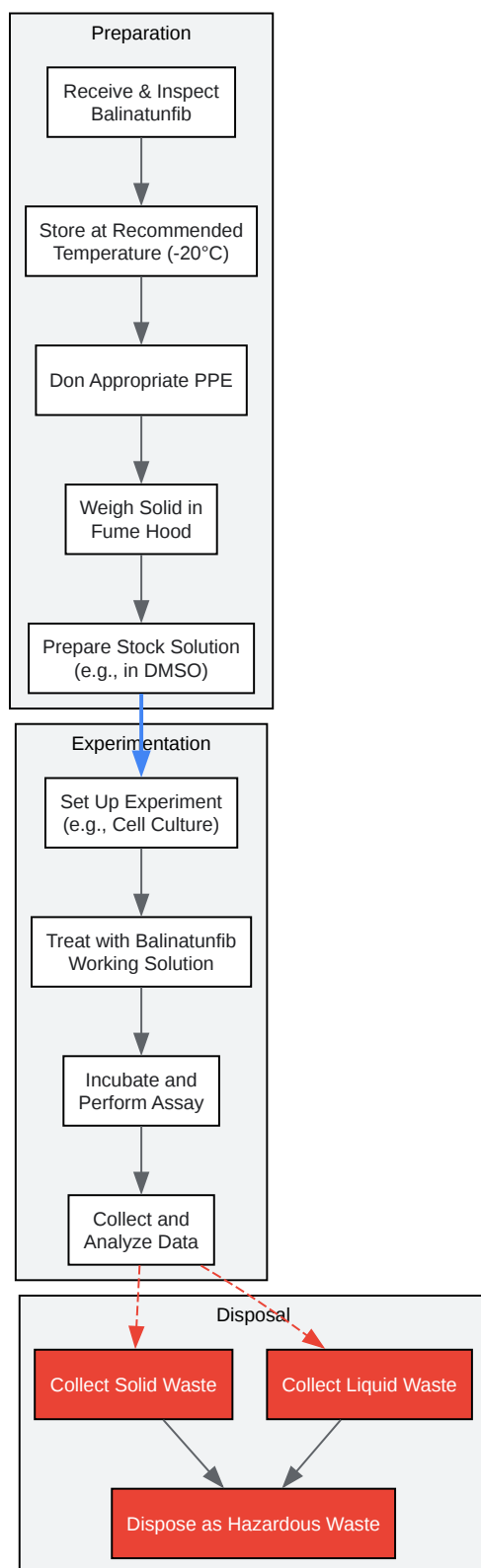
- Designated Area: All work with **Balinatunfib**, especially with the solid form and concentrated solutions, must be conducted in a designated and clearly marked area, such as a certified chemical fume hood.[5]
- Weighing: Carefully weigh the solid compound within a fume hood to prevent the generation of dust.
- Solution Preparation: Slowly add the solvent (e.g., DMSO) to the vial containing the solid **Balinatunfib**. [6] If necessary, use an ultrasonic bath to aid dissolution. [4]
- Avoid Contamination: Use dedicated laboratory equipment (spatulas, glassware, etc.). If not feasible, thoroughly decontaminate all equipment after use.
- Hygiene: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn. [5]

Disposal Plan

All materials contaminated with **Balinatunfib** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations. [6]

- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and other disposable materials that have come into contact with **Balinatunfib**. Place these items in a designated, sealed, and clearly labeled hazardous waste container. [6]
- Liquid Waste: Collect all unused solutions containing **Balinatunfib** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not dispose of it down the drain. [6]
- Contaminated Sharps: Dispose of any contaminated sharps in a puncture-resistant sharps container that is labeled for hazardous chemical waste.

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **Balinatunfib**.

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